H-Arg(NO2)-Obzl HCl mass spectrometry confirmation

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Compound Focus: **H-Arg(NO2)-Obzl.HCl**

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Reported Mass Spectrometry Data

The table below consolidates the experimental mass spectrometry findings from the search results for H-Arg(NO^2)-Obzl HCl and a very similar compound.

Compound Name	CAS Number	Reported MS Data	Context & Experimental Notes
H-Arg(NO_2)-Obzl HCl	Not explicitly stated	**ESI-MS *m/z*: 421.18 $[M+H]^+$** [1]	**Synthetic intermediate** for pyrazole antiangiogenic agents [1].
H-Trp-OBzl·HCl	35858-81-2	**Molecular Weight:** 294.3 g/mol [2]	Purchasable **amino acid derivative**; MS data suggests confirmation of identity rather than purity method [2].

The primary data for H-Arg(NO^2)-Obzl HCl comes from a study where it was used as a precursor in multi-step synthesis [1]. The experimental details are as follows:

- **Synthesis**: The compound was synthesized from H-Arg(NO_2)-OH, which was first esterified using methanol and thionyl chloride ($SOCl_2$) to create H-Arg(NO_2)-OMe, and then reacted with hydrazine hydrate to form the hydrazide H-Arg(NO_2)-CO-NH-NH_2 [1].

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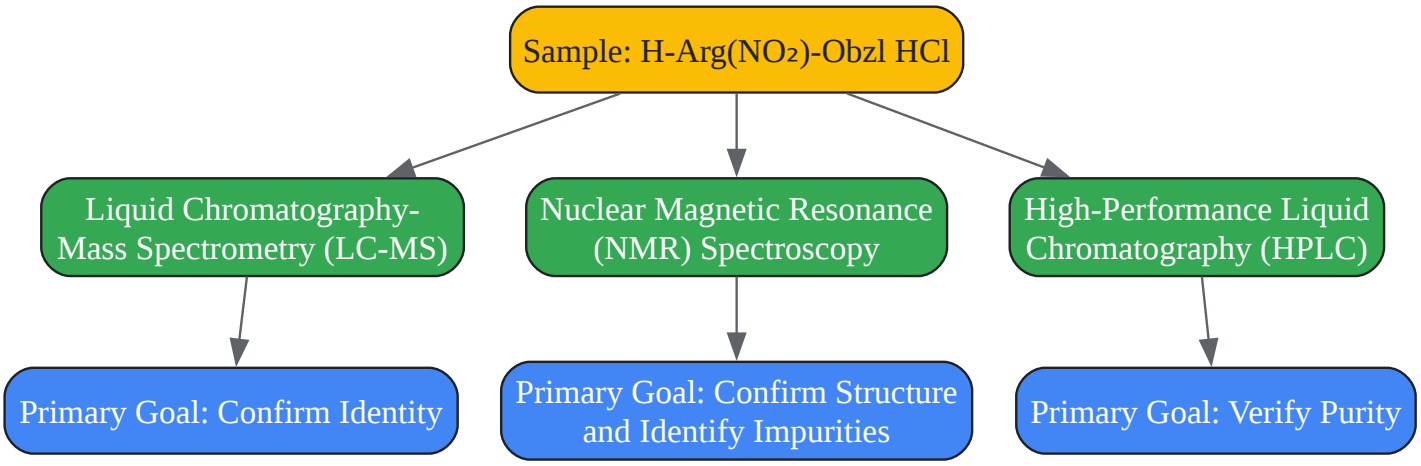
- **MS Analysis**: The final product was characterized using **Electrospray Ionization Mass Spectrometry (ESI-MS)** in positive mode, confirming the molecular ion peak [1].

Suggested Workflow for MS Confirmation

For researchers needing to confirm the identity and purity of H-Arg(NO^2)-Obzl HCl, the following analytical techniques are commonly employed for peptide intermediates, though a specific protocol was not found in the search results.



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- **Liquid Chromatography-Mass Spectrometry (LC-MS)**: This is the core technique for confirmation [3]. The LC component separates the compound from potential impurities, while the MS detector confirms its molecular weight. You should expect to see a dominant peak corresponding to the $[M+H]^+$ ion.
- **Supporting Techniques**:
  - **HPLC with UV detection** is the gold standard for quantitative purity analysis, where a single dominant peak (>99% area) indicates high purity [4].
  - **NMR Spectroscopy** (particularly ^1H and ^{13}C) is used to confirm the molecular structure and identify specific impurities, such as residual solvents or byproducts [4].

Key Insights for Researchers

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- **Check Batch-Specific Data**: When sourcing this chemical, suppliers should provide a **Certificate of Analysis (CoA)** with batch-specific HPLC chromatograms and MS spectra [4].
- **Context of Data**: The available MS data for H-Arg(NO^2)-Obzl HCl is from a synthetic chemistry study focused on creating a novel compound library [1]. This data confirms identity as an intermediate but may not represent a purity analysis for the starting material itself.

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References

1. A novel class of potent antiangiogenic and antioxidant pyrazoles [pmc.ncbi.nlm.nih.gov]

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3. An Optimized MRM-Based Workflow of the l-Arginine/Nitric ... [pmc.ncbi.nlm.nih.gov]

4. How to Verify Purity of H -Ser- Obzl CAS... - Kilobio HCl [kilobio.com]

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